

Application Note: Biocatalytic Synthesis of (2S)-N-Ethyl-2-hydroxypropanamide

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Compound of Interest

Compound Name: (2S)-N-Ethyl-2-hydroxypropanamide

CAS No.: 194022-24-7

Cat. No.: B574451

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Abstract & Introduction

The synthesis of chiral hydroxyamides is a pivotal process in the development of pharmaceutical intermediates and agrochemicals. **(2S)-N-Ethyl-2-hydroxypropanamide** (CAS: 687-47-8, analog) represents a valuable chiral synthon, structurally related to herbicide precursors (e.g., Napropamide analogs) and chiral auxiliaries.

Traditional chemical synthesis often requires coupling agents (DCC, EDC) or harsh acyl chlorides, which generate stoichiometric waste and require complex purification to remove racemized byproducts. This Application Note details a green, scalable, and stereoselective protocol utilizing *Candida antarctica* Lipase B (CALB) to catalyze the direct aminolysis of Ethyl (S)-Lactate with ethylamine.

Key Advantages:

- **Atom Economy:** Utilizes bio-based Ethyl Lactate as both substrate and solvent (in solvent-free variations).

- Stereochemical Fidelity: The enzymatic route operates under mild conditions (40–60°C), preventing thermal racemization of the sensitive

-hydroxy center.

- Simplified Workup: Immobilized catalyst (Novozym® 435) allows for easy filtration and recycling.

Mechanism of Action

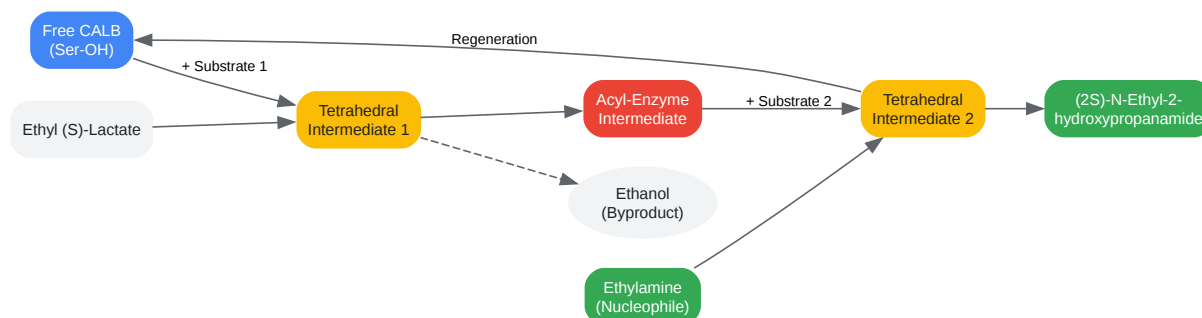
The reaction proceeds via a Ping-Pong Bi-Bi mechanism, characteristic of serine hydrolases. Unlike chemical amidation which attacks the carbonyl directly, the lipase mediates the transfer via an acyl-enzyme intermediate.

Reaction Pathway

- Acylation: The nucleophilic serine residue in the CALB active site attacks the carbonyl of Ethyl (S)-Lactate, releasing ethanol and forming a covalent Acyl-Enzyme intermediate.
- Deacylation (Aminolysis): The ethylamine nucleophile attacks the Acyl-Enzyme complex.
- Release: The enzyme is regenerated, and the product **(2S)-N-Ethyl-2-hydroxypropanamide** is released.

Note on Stereochemistry: The reaction occurs at the carbonyl carbon, not the chiral -carbon. Therefore, the configuration of the (S)-lactate is retained.

Mechanistic Visualization



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Figure 1: Ping-Pong Bi-Bi mechanism of CALB-catalyzed aminolysis. The enzyme shuttles the acyl group from the ester to the amine.

Experimental Strategy & Design

Substrate Selection

- **Acyl Donor:** Ethyl (S)-Lactate is preferred over Lactic Acid. Direct reaction with the acid generates water, which reverses the equilibrium (hydrolysis). Using the ester generates ethanol, which is easier to remove and drives the reaction forward.
- **Amine Source:** Ethylamine is a gas at STP (bp 16.6°C). For laboratory safety and dosing accuracy, use 2.0 M Ethylamine in THF (Tetrahydrofuran). THF is a suitable solvent for CALB (log P ~0.46), offering a balance between solubility and enzyme activity.

Water Activity () Control

While the reaction is non-aqueous, lipases require a hydration shell to maintain flexibility.

- Too Dry (): Enzyme becomes rigid/inactive.
- Too Wet ()

): Promotes hydrolysis of the ester back to lactic acid.

- Optimization: Use pre-dried molecular sieves (3Å or 4Å) in the reaction vessel to scavenge the produced ethanol and trace water, shifting the equilibrium toward the amide.

Detailed Protocol

Materials

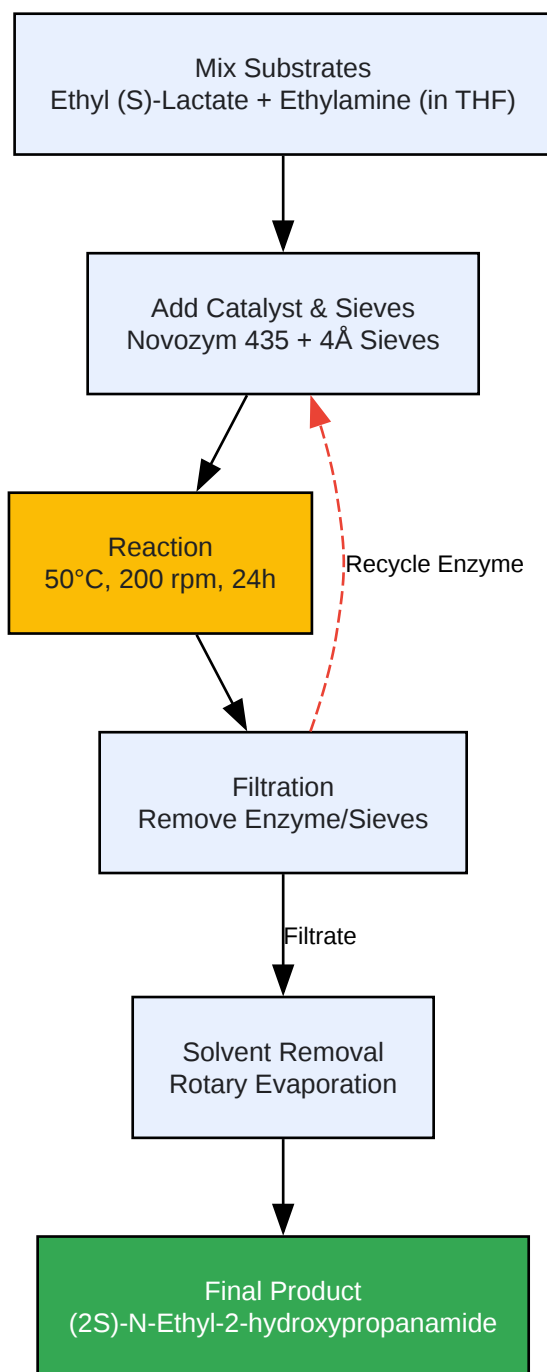
Component	Grade/Specification	Function
Ethyl (S)-(-)-Lactate	>98% purity, optical purity >99% ee	Substrate (Acyl Donor)
Ethylamine	2.0 M solution in THF	Substrate (Nucleophile)
Novozym® 435	Immobilized CALB (acrylic resin)	Biocatalyst
Molecular Sieves	4Å, activated (dried at 200°C)	Byproduct Scavenger
MTBE or 2-MeTHF	Anhydrous (Optional)	Wash Solvent

Batch Synthesis Procedure (50 mmol Scale)

- Preparation:
 - In a 100 mL round-bottom flask or screw-cap reaction vial, add 5.9 g (50 mmol) of Ethyl (S)-Lactate.
 - Add 30 mL of Ethylamine solution (2.0 M in THF) (60 mmol, 1.2 equivalents). Note: Slight excess of amine drives conversion.
 - Add 1.0 g of Activated Molecular Sieves (4Å).
- Enzyme Addition:
 - Add 300 mg of Novozym® 435 (5% w/w relative to lactate).
- Incubation:

- Seal the vessel tightly.
- Incubate in an orbital shaker or chemically inert heating block at 50°C and 200 rpm.
- Caution: Ensure the vessel is pressure-rated for mild pressure build-up due to ethylamine vapor pressure at 50°C.
- Monitoring:
 - Sample 50 µL aliquots at 4h, 8h, and 24h.
 - Analyze via GC-FID or HPLC (See Section 5). Target conversion >95%.
- Workup:
 - Cool reaction to room temperature.[\[1\]](#)
 - Filtration: Filter the mixture through a fritted glass funnel or nylon membrane (0.45 µm) to recover the immobilized enzyme and sieves.
 - Recycling: Wash the enzyme beads with anhydrous THF. Air dry for reuse.
 - Evaporation: Concentrate the filtrate under reduced pressure (Rotavap) at 40°C to remove THF and residual ethanol.
 - Purification: The crude product is typically >95% pure. If necessary, purify via flash chromatography (EtOAc/Hexane) or vacuum distillation.

Workflow Diagram



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Figure 2: Step-by-step experimental workflow for the enzymatic synthesis.

Analytical Methods & Validation

Gas Chromatography (GC) Method

- Column: Chiral capillary column (e.g., Cyclosil-B or CP-Chirasil-Dex CB) is recommended to verify enantiomeric excess (ee), though achiral DB-5 can be used for conversion.
- Carrier Gas: Helium (1.0 mL/min).
- Temperature Program: 60°C (hold 2 min)
10°C/min
200°C.
- Detection: FID at 250°C.
- Retention Times (Approx):
 - Ethylamine: ~2.0 min (often solvent peak overlap)
 - Ethanol: ~3.5 min
 - Ethyl Lactate: ~6.0 min
 - Product Amide: ~12.5 min

Performance Metrics (Typical Data)

Solvent System	Time (h)	Conversion (%)	Isolated Yield (%)	ee (%)
THF (2.0 M)	24	96	92	>99 (S)
Hexane	36	85	80	>99 (S)
Solvent-Free*	48	70	65	>99 (S)

*Solvent-free reactions with ethylamine are difficult due to volatility; pressurized reactors required.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Conversion (<50%)	Enzyme inhibition by Ethanol	Add more Molecular Sieves (4Å) or apply mild vacuum to remove ethanol continuously.
Slow Reaction Rate	Low Temperature or Mass Transfer	Increase temp to 55°C (max 60°C). Increase agitation speed.
Enzyme Aggregation	High water content in substrates	Dry substrates over MgSO ₄ before use. Ensure THF is anhydrous.
Racemization	Thermal stress or pH extreme	Confirm temp <65°C. Enzymatic route should not racemize; check starting material purity.

References

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Sources

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